

In-depth Technical Guide on the Thermodynamic Properties of Tripropylphosphine Oxide

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Compound of Interest

Compound Name: *Phosphine oxide, tripropyl-*

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A comprehensive review of available data and methodologies for researchers, scientists, and drug development professionals.

Executive Summary

This technical guide addresses the thermodynamic properties of tripropylphosphine oxide. A thorough investigation of publicly available scientific literature and databases reveals a significant gap in the experimental and computational data for this specific compound. Key thermodynamic parameters such as the standard enthalpy of formation, standard molar entropy, and specific heat capacity have not been extensively measured or reported.

While direct data for tripropylphosphine oxide is unavailable, this guide provides a detailed framework and illustrative example using the well-characterized analogue, triphenylphosphine oxide (TPPO). The methodologies and data presentation formats outlined herein are directly applicable to the future study and characterization of tripropylphosphine oxide.

Thermodynamic Properties of Tripropylphosphine Oxide: Current Status

An exhaustive search of scientific databases, including the NIST Chemistry WebBook, has yielded minimal thermodynamic data for tri-n-propylphosphine oxide. The available information is limited to basic physical properties and identifiers. There is a notable absence of

experimentally determined or computationally calculated values for its core thermodynamic properties.

One key historical publication, "Thermochemistry of organophosphorus compounds. Part II. Triethyl phosphate, tripropylphosphine oxide, and tributylphosphine oxide" by C. L. Chernick and H. A. Skinner (1956), was identified but its specific quantitative findings for tripropylphosphine oxide could not be accessed for this review.

Given this data scarcity, the following sections will focus on the thermodynamic properties of triphenylphosphine oxide as a well-documented proxy. The experimental techniques and theoretical approaches described are standard and would be the methods of choice for determining the corresponding properties of tripropylphosphine oxide.

Thermodynamic Properties of Triphenylphosphine Oxide (TPPO)

Triphenylphosphine oxide is a structurally related organophosphorus compound for which extensive and reliable thermodynamic data are available. These data are crucial for understanding its stability, reactivity, and behavior in chemical processes.

Quantitative Thermodynamic Data

The following tables summarize the key thermodynamic properties of triphenylphosphine oxide in the solid phase.

Table 1: Standard Molar Enthalpy of Formation of Solid Triphenylphosphine Oxide

Property	Value	Units	Reference
Standard Molar Enthalpy of Formation ($\Delta_fH^\circ_{\text{solid}}$)	-143.5 ± 4.2	kJ/mol	[NIST WebBook]

Table 2: Standard Molar Entropy and Heat Capacity of Solid Triphenylphosphine Oxide

Property	Value	Units	Temperature (K)	Reference
Standard Molar Entropy (S°solid)	338.9 ± 4.2	J/mol·K	298.15	[NIST WebBook]
Molar Heat Capacity (Cp,solid)	317	J/mol·K	298.15	[1]
Molar Heat Capacity (Cp,solid)	339	J/mol·K	314	[NIST WebBook]
Molar Heat Capacity (Cp,solid)	470	J/mol·K	298	[NIST WebBook]

Table 3: Phase Change Thermodynamics of Triphenylphosphine Oxide

Property	Value	Units	Temperature (K)	Reference
Enthalpy of Fusion (ΔfusH)	24.22	kJ/mol	431.9	[NIST WebBook]
Enthalpy of Fusion (ΔfusH)	23.4	kJ/mol	429.6	[NIST WebBook]
Entropy of Fusion (ΔfusS)	56.08	J/mol·K	431.9	[NIST WebBook]
Enthalpy of Sublimation (ΔsubH)	131 ± 2	kJ/mol	399	[NIST WebBook]

Experimental Protocols for Thermodynamic Data Determination

The determination of the thermodynamic properties of organophosphorus compounds like tripropylphosphine oxide and triphenylphosphine oxide relies on precise calorimetric techniques. The primary method for determining the enthalpy of formation is static-bomb combustion calorimetry.

Combustion Calorimetry Protocol for Solid Organophosphorus Compounds

This protocol outlines the general steps involved in determining the standard enthalpy of combustion, from which the standard enthalpy of formation is calculated.

- **Sample Preparation:** A precisely weighed pellet of the purified solid organophosphorus compound (e.g., triphenylphosphine oxide) is placed in a crucible within a combustion bomb. A known mass of a combustion aid, such as benzoic acid, may be added to ensure complete combustion. A fuse wire is connected to an ignition system.
- **Bomb Assembly and Charging:** The crucible is placed in the combustion bomb. A small, known amount of distilled water is added to the bomb to ensure that the phosphoric acid produced is of a definite concentration. The bomb is then sealed and charged with high-purity oxygen to a pressure of approximately 30 atm.
- **Calorimeter Setup:** The sealed bomb is submerged in a known quantity of water in a calorimeter. The calorimeter is equipped with a high-precision thermometer to monitor the temperature change of the water.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water in the calorimeter is recorded at regular intervals before, during, and after the combustion reaction until a stable final temperature is reached.
- **Analysis of Combustion Products:** After the combustion, the bomb is depressurized, and the gaseous and liquid contents are analyzed to determine the extent of combustion and to correct for the formation of any side products, such as nitric acid from residual nitrogen in the bomb. The concentration of the phosphoric acid formed is also determined.
- **Calculation of Enthalpy of Combustion:** The heat capacity of the calorimeter system (the energy equivalent) is determined in separate experiments using a standard substance with a

known heat of combustion, typically benzoic acid. The heat of combustion of the sample is then calculated from the corrected temperature rise and the energy equivalent of the calorimeter.

- Calculation of Standard Enthalpy of Formation: The standard enthalpy of formation of the compound is calculated from its standard enthalpy of combustion using Hess's law, along with the known standard enthalpies of formation of the combustion products (carbon dioxide, water, and aqueous phosphoric acid).

The following diagram illustrates the workflow for determining the standard enthalpy of formation using combustion calorimetry.

Experimental Workflow for Combustion Calorimetry

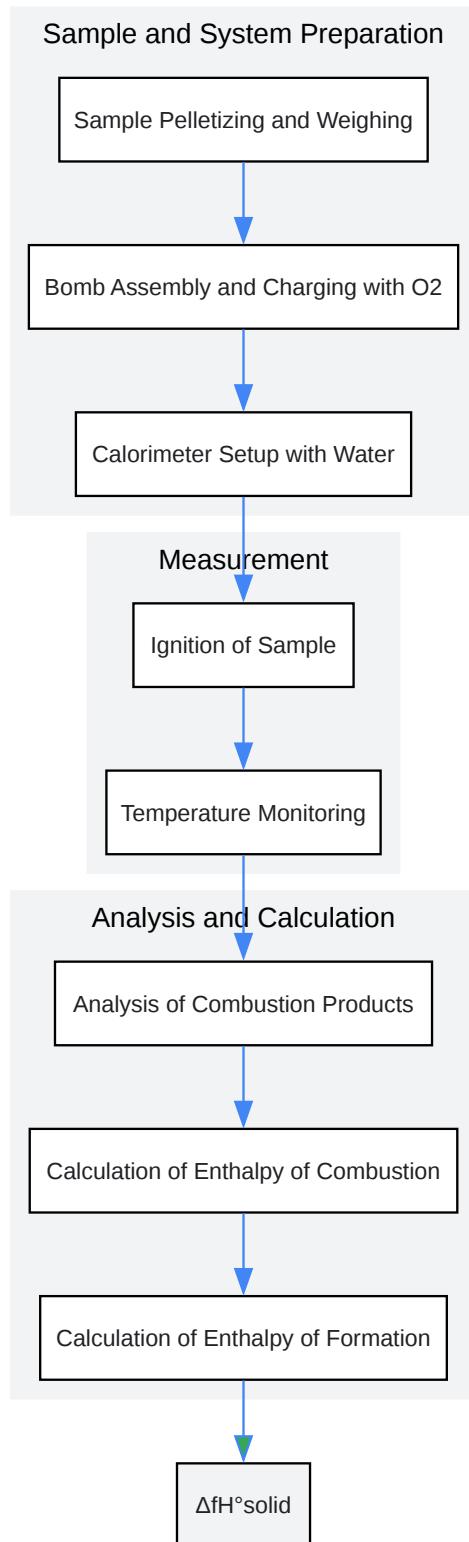
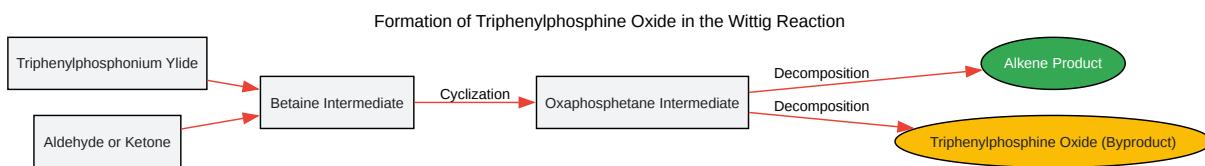
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Figure 1. A flowchart illustrating the key stages in determining the standard enthalpy of formation of a solid organophosphorus compound via combustion calorimetry.

Signaling Pathways and Reaction Mechanisms

Currently, there is no specific information available in the scientific literature detailing the involvement of tripropylphosphine oxide in biological signaling pathways. For triphenylphosphine oxide, it is primarily known as a stable byproduct of common organic reactions such as the Wittig, Staudinger, and Mitsunobu reactions. While it can act as a ligand in coordination chemistry, its role in defined biological signaling cascades is not well-established.

The following diagram illustrates the logical relationship in the formation of triphenylphosphine oxide as a byproduct in the Wittig reaction.



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Figure 2. A simplified schematic showing the formation of triphenylphosphine oxide as a byproduct from the oxaphosphetane intermediate in the Wittig reaction.

Conclusion and Future Directions

This technical guide highlights the significant lack of publicly available thermodynamic data for tripropylphosphine oxide. To advance the understanding of this compound for applications in research and development, it is imperative that its fundamental thermodynamic properties are determined. The experimental protocols for combustion calorimetry, as detailed in this guide for triphenylphosphine oxide, provide a clear roadmap for obtaining the standard enthalpy of formation of tripropylphosphine oxide. Furthermore, computational chemistry approaches, such as Density Functional Theory (DFT), could be employed to predict its thermodynamic

properties. The establishment of a reliable set of thermodynamic data for tripropylphosphine oxide will be a valuable resource for the scientific community.

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References

- 1. tri-n-Propylphosphine oxide [webbook.nist.gov]
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